

Proper Disposal and Handling of Irsogladine Maleate (CAS: 84504-69-8)

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Compound of Interest

Compound Name: IRS 19

Cat. No.: B1167770

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Essential Safety and Logistical Information for Researchers

This document provides crucial safety, handling, and disposal information for Irsogladine Maleate, a gastroprotective agent used in research and development.^{[1][2]} Adherence to these procedures is vital for ensuring laboratory safety and proper environmental stewardship. Irsogladine Maleate is suspected of damaging fertility or the unborn child and requires careful handling.^{[1][3]}

Hazard Identification and Safety Precautions

Irsogladine Maleate is classified with the following hazard statement:

- H361: Suspected of damaging fertility or the unborn child.^{[1][3]}

Personal Protective Equipment (PPE) and Handling:

To mitigate risks, the following PPE and handling procedures are mandatory:

Protection Type	Requirement	Rationale
Eye/Face Protection	Safety glasses or chemical safety goggles.	Prevents accidental eye contact with the chemical powder.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., standard BS EN 374:2003) and protective clothing.	Avoids direct skin contact. Gloves should be inspected before use, and hands washed thoroughly after handling.[1][4]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If risk assessment indicates necessity, a suitable respirator (NIOSH/MSHA or European Standard EN 149 approved) should be used.	Prevents inhalation of dust and aerosols.[4][5]
General Handling	Obtain and read all safety instructions before use. Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][3] Avoid prolonged or repeated exposure.[3][4] Keep away from sources of ignition.[3][4]	Ensures user is fully aware of the risks and necessary precautions.

Spill and Accidental Exposure Procedures

Immediate and appropriate responses to spills or exposure are critical.

Scenario	Immediate Action
Spill	Cover spillage with a suitable absorbent material. Using non-sparking tools, sweep up the material and place it in an appropriate, closed container for disposal. Decontaminate the spill site with a 10% caustic solution and ventilate the area.[4] Do not allow the substance to enter sewers or surface/ground water.[3][5]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[1]
Skin Contact	Take off contaminated clothing immediately.[1] Wash the affected area thoroughly.
Eye Contact	Rinse cautiously with water for several minutes.
Ingestion	Do not induce vomiting. Seek immediate medical advice.
General Exposure	If exposed or concerned, get medical advice or attention.[1][3]

Storage and Disposal Protocols

Proper storage and disposal are essential for safety and regulatory compliance.

Storage:

- Store in a cool, dry, well-ventilated area.[1][4]
- Keep the container tightly closed until ready for use.[1][4]
- Store locked up.[1][3]
- Keep away from direct sunlight and sources of ignition.[4]

Disposal Procedures: The primary recommended method for disposal is incineration.

- Preparation: Dissolve or mix the material with a combustible solvent.[5]
- Incineration: Burn the mixture in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Compliance: All disposal activities must be in accordance with applicable local, regional, national, and international laws and regulations.[1][3] The product characteristics at the time of disposal should also be considered.[1]

Physicochemical and Solubility Data

This data is essential for preparing stock solutions and conducting experiments.

Property	Value
Formal Name	6-(2,5-dichlorophenyl)-1,3,5-triazine-2,4-diamine, 2Z-butenedioate[2][3]
CAS Number	84504-69-8[1][2][3]
Molecular Formula	C ₉ H ₇ Cl ₂ N ₅ • C ₄ H ₄ O ₄ [2]
Formula Weight	372.2[2]
Appearance	Crystalline solid[2]
Purity	≥98%[2]
Solubility (DMSO)	~30 mg/mL[2]
Solubility (DMF)	~30 mg/mL[2]
Aqueous Solubility	Sparingly soluble. For maximum solubility (~0.25 mg/mL), first dissolve in DMSO and then dilute with an aqueous buffer (e.g., 1:3 DMSO:PBS, pH 7.2). Aqueous solutions should not be stored for more than one day.[2]

Experimental Protocols and Methodologies

Protocol for Preparing a Stock Solution:

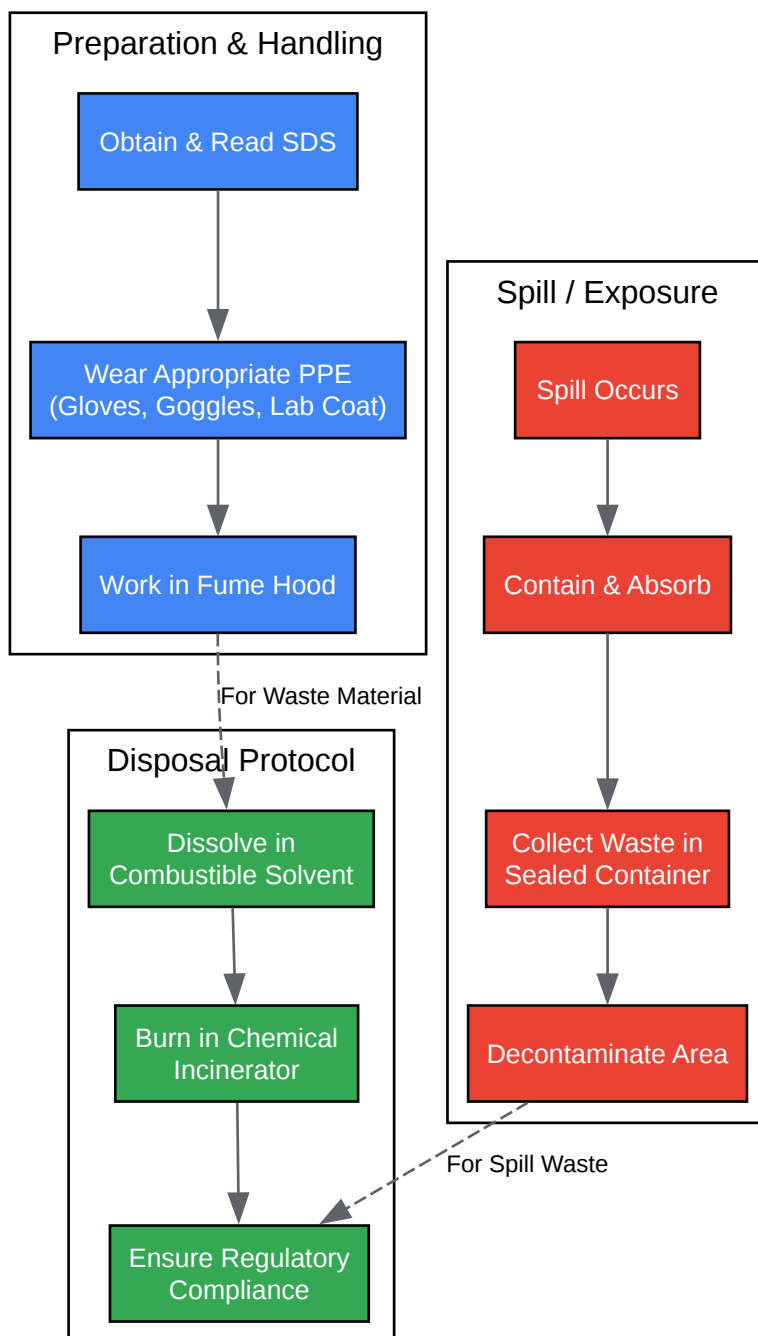
- Irsogladine Maleate is supplied as a crystalline solid.[\[2\]](#)
- To prepare a stock solution, dissolve the compound in an organic solvent of choice, such as DMSO or dimethylformamide (DMF).[\[2\]](#)
- The solvent should be purged with an inert gas before use.[\[2\]](#)
- For aqueous experiments, a common method is to first dissolve Irsogladine Maleate in DMSO and then perform a serial dilution into the aqueous buffer of choice.[\[2\]](#)

Mechanism of Action and Signaling Pathways

Irsogladine Maleate is a mucosal protective agent that acts, in part, as a phosphodiesterase 4 (PDE4) inhibitor.[\[6\]](#) Its mechanism involves increasing intracellular cyclic adenosine monophosphate (cAMP) levels, which contributes to its gastroprotective effects.[\[6\]](#)[\[7\]](#) This action leads to several downstream effects, including the suppression of superoxide production in neutrophils and enhanced gap junctional intercellular communication.[\[7\]](#)[\[8\]](#)

Below is a diagram illustrating the logical workflow for the safe handling and disposal of Irsogladine Maleate.

Workflow for Safe Handling and Disposal of Irsogladine Maleate



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Caption: Logical workflow for the safe handling and disposal of Irsogladine Maleate.

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